

Safeguarding Your Research: A Comprehensive Guide to Handling Glycoursodeoxycholic Acid-d5

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Compound of Interest

Compound Name: Glycoursodeoxycholic Acid-d5

Cat. No.: B15338675

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For researchers, scientists, and drug development professionals, ensuring the integrity of experimental results and maintaining a safe laboratory environment are paramount. This guide provides essential safety and logistical information for the handling of **Glycoursodeoxycholic Acid-d5**, a stable labeled metabolite of ursodeoxycholic acid. The following procedural steps will help ensure the safe and effective use of this compound in your research.

Chemical and Physical Properties

A summary of the key data for **Glycoursodeoxycholic Acid-d5** is presented below.

Property	Value
Molecular Formula	C26H38D5NO5
Molecular Weight	454.65 g/mol
CAS Number	64480-66-6 (for non-deuterated form)
Appearance	Solid
Storage Temperature	-20°C
Solubility	Soluble in DMSO and Methanol

Operational Plan for Handling Glycoursodeoxycholic Acid-d5

This section outlines the step-by-step procedures for the safe handling, use, and disposal of **Glycoursodeoxycholic Acid-d5**.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name, lot number, and quantity match the information on the purchase order and certificate of analysis.
- Ensure the container is properly sealed.

Storage

- Temperature: Store the compound in a freezer at -20°C for long-term stability.^[1]
- Protection from Light: Keep the container in a dark location to prevent photodegradation.^[1] Many organic compounds are light-sensitive.^[1]
- Inert Atmosphere: To prevent oxidation and contamination, it is best to handle and store deuterated compounds under an inert atmosphere, such as dry nitrogen or argon.^[1]
- Moisture Control: Deuterated compounds can be hygroscopic.^[2] Store in a desiccator or a dry environment to prevent isotopic exchange with atmospheric moisture.

Personal Protective Equipment (PPE)

While the non-deuterated form, Glycoursodeoxycholic Acid, is not classified as a hazardous substance, the toxicological properties of the deuterated form have not been thoroughly investigated.^[3] Therefore, a cautious approach to PPE is recommended.

PPE Item	Specification
Hand Protection	Nitrile or butyl rubber gloves are recommended. [4] Inspect gloves for any tears or perforations before use.[3]
Eye Protection	Safety glasses with side shields are mandatory. In situations with a higher risk of splashing, chemical safety goggles and a face shield should be worn.[4][5]
Body Protection	A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemically resistant apron is recommended.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.[3] If dust may be generated, a NIOSH-approved N95 or higher-rated respirator should be used.[3]

Handling and Use

- Ventilation: Handle the compound in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust.
- Weighing: Allow the container to equilibrate to room temperature before opening to prevent condensation of moisture, which can compromise the isotopic purity of the compound.[1]
- Solution Preparation:
 - Use appropriate solvents such as methanol or DMSO.[1]
 - Avoid acidic or basic solutions which can catalyze deuterium-hydrogen exchange.[1]
 - Ensure the pH of aqueous solutions is near neutral.[1]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling.

Spill and Emergency Procedures

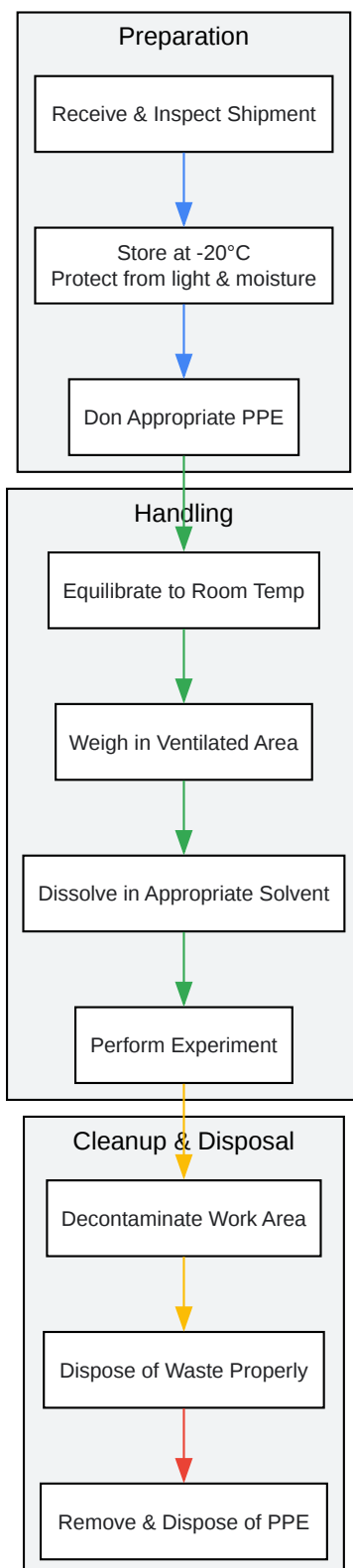
- Spill: In case of a spill, wear appropriate PPE. For a solid spill, gently sweep up the material to avoid creating dust and place it in a sealed container for disposal.^[3] For a solution spill, absorb with an inert material and place in a sealed container for disposal.
- First Aid:
 - Skin Contact: Wash the affected area with soap and plenty of water.^[3]
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.^[3]
 - Inhalation: Move the person to fresh air.^[3]
 - Ingestion: Rinse mouth with water.^[3]
 - In all cases of exposure, seek medical attention if symptoms persist.

Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Place waste material in a clearly labeled, sealed container.
- Do not allow the product to enter drains or waterways.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Glycoursodeoxycholic Acid-d5**.



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